

Isovaleric Anhydride: A Comprehensive GHS Hazard Profile for Research and Development

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Compound of Interest

Compound Name: *Isovaleric anhydride*

Cat. No.: B075134

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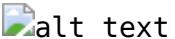
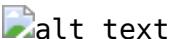
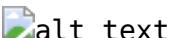
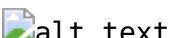
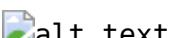
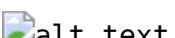
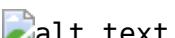
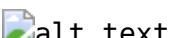
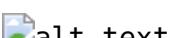
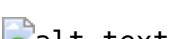
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the Global Harmonized System (GHS) of Classification and Labelling of Chemicals hazard statements associated with **isovaleric anhydride**. The information is intended to support researchers, scientists, and drug development professionals in the safe handling, risk assessment, and development of protocols involving this compound. This document summarizes key hazard information, presents available data in a structured format, and outlines typical experimental methodologies used in hazard determination.

GHS Hazard Classification

Isovaleric anhydride is classified as a hazardous chemical under the GHS. The following table summarizes its GHS classification, including hazard statements, signal word, and pictograms as compiled from multiple safety data sheets.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Table 1: GHS Classification for **Isovaleric Anhydride**

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement Code(s)	Hazard Statement Description
Flammable Liquids		Danger	H226	Flammable liquid and vapour.[5]
Combustible Liquids		Danger	H227	Combustible liquid.[1][2]
Corrosive to Metals		Danger	H290	May be corrosive to metals.[1][2]
Acute Toxicity (Oral)		Danger	H302	Harmful if swallowed.[4][5]
Acute Toxicity (Dermal)		Danger	H311	Toxic in contact with skin.[3]
Skin Corrosion/Irritation		Danger	H314	Causes severe skin burns and eye damage.[1][2][3][4][5][6]
Skin Sensitization		Danger	H317	May cause an allergic skin reaction.[4]
Acute Toxicity (Inhalation)		Danger	H330	Fatal if inhaled.[5]
Respiratory Sensitization		Danger	H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled.[4]
Specific Target Organ Toxicity		Danger	H372	Causes damage to organs (Respiratory)

(Repeated Exposure)	system) through prolonged or repeated exposure if inhaled.[4]			
Hazardous to the Aquatic Environment (Acute Hazard)	No Pictogram	No Signal Word	H402	Harmful to aquatic life.[4]

Physicochemical and Toxicological Data

While specific quantitative toxicological data for **isovaleric anhydride** is not readily available in the public domain, the following table presents its key physicochemical properties.

Table 2: Physicochemical Properties of **Isovaleric Anhydride**

Property	Value
Molecular Formula	C10H18O3[1]
Molecular Weight	186.25 g/mol [3]
Boiling Point	215 °C / 419 °F[1]
Flash Point	91 °C / 195.8 °F[1]
Appearance	Clear, Colourless Liquid[1]
Synonyms	Isopentanoic anhydride; 3-Methylbutanoic anhydride[1][2]
CAS Number	1468-39-9[1][2]

Experimental Protocols for Hazard Determination

Detailed experimental protocols for **isovaleric anhydride** are not publicly available. However, the GHS classifications are typically determined using standardized methodologies, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Below are generalized descriptions of the types of protocols likely used to establish the hazards of **isovaleric anhydride**.

Acute Toxicity (Oral, Dermal, Inhalation)

Acute toxicity studies are designed to determine the adverse effects occurring within a short time of administration of a single dose of a substance.

- Oral Toxicity (OECD 420, 423, or 425): A single dose of **isovaleric anhydride** would be administered to fasted animals (typically rats) by gavage. The animals are observed for a specified period (e.g., 14 days) for signs of toxicity and mortality. The LD50 (median lethal dose) is then calculated.
- Dermal Toxicity (OECD 402): The substance is applied to a shaved area of the skin of an animal (e.g., rabbit or rat) for 24 hours. Observations for toxic effects and mortality are made over a 14-day period to determine the dermal LD50.
- Inhalation Toxicity (OECD 403): Animals (usually rats) are exposed to the substance as a vapor, mist, or dust in an inhalation chamber for a defined period (typically 4 hours). The concentration that is lethal to 50% of the test animals (LC50) is determined.

Skin Corrosion/Irritation (OECD 404)

This test involves applying the substance to the shaved skin of an animal (usually a rabbit). The site is observed for signs of erythema (redness) and edema (swelling) at specific intervals after application. The severity and reversibility of the skin reactions determine whether the substance is classified as corrosive or irritant.

Serious Eye Damage/Irritation (OECD 405)

A small amount of the substance is instilled into the conjunctival sac of one eye of an animal (typically a rabbit). The eyes are examined for corneal opacity, iritis, conjunctival redness, and chemosis at set intervals. The persistence and severity of the effects determine the classification.

Respiratory and Skin Sensitization

- Skin Sensitization (OECD 429 - Local Lymph Node Assay): This method assesses the ability of a substance to induce a proliferative response in the draining lymph nodes of mice following dermal application. An increase in lymphocyte proliferation is indicative of skin sensitization potential.
- Respiratory Sensitization: There is no single validated animal model for respiratory sensitization. The classification is often based on human data (e.g., from occupational exposure) or evidence from other acid anhydrides which are known respiratory sensitizers.

Aquatic Toxicity (OECD 201, 202, 203)

These tests evaluate the effects of the substance on aquatic organisms.

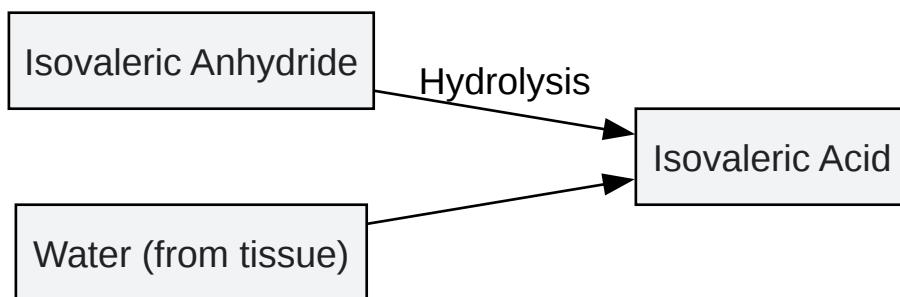
- Alga, Growth Inhibition Test (OECD 201): Measures the effect on the growth of freshwater algae.
- Daphnia sp. Acute Immobilisation Test (OECD 202): Determines the concentration that immobilizes 50% of daphnids (EC50).
- Fish, Acute Toxicity Test (OECD 203): Determines the concentration that is lethal to 50% of fish (LC50) over a 96-hour period.

Signaling Pathways and Mechanisms of Toxicity

Specific signaling pathways for **isovaleric anhydride** toxicity are not well-documented. However, the mechanisms for related acid anhydrides can provide insights.

Corrosivity and Irritation

The corrosive nature of **isovaleric anhydride** is likely due to its reactivity with water, leading to the formation of isovaleric acid. This hydrolysis reaction upon contact with moist tissues (skin, eyes, respiratory tract) can cause severe chemical burns.

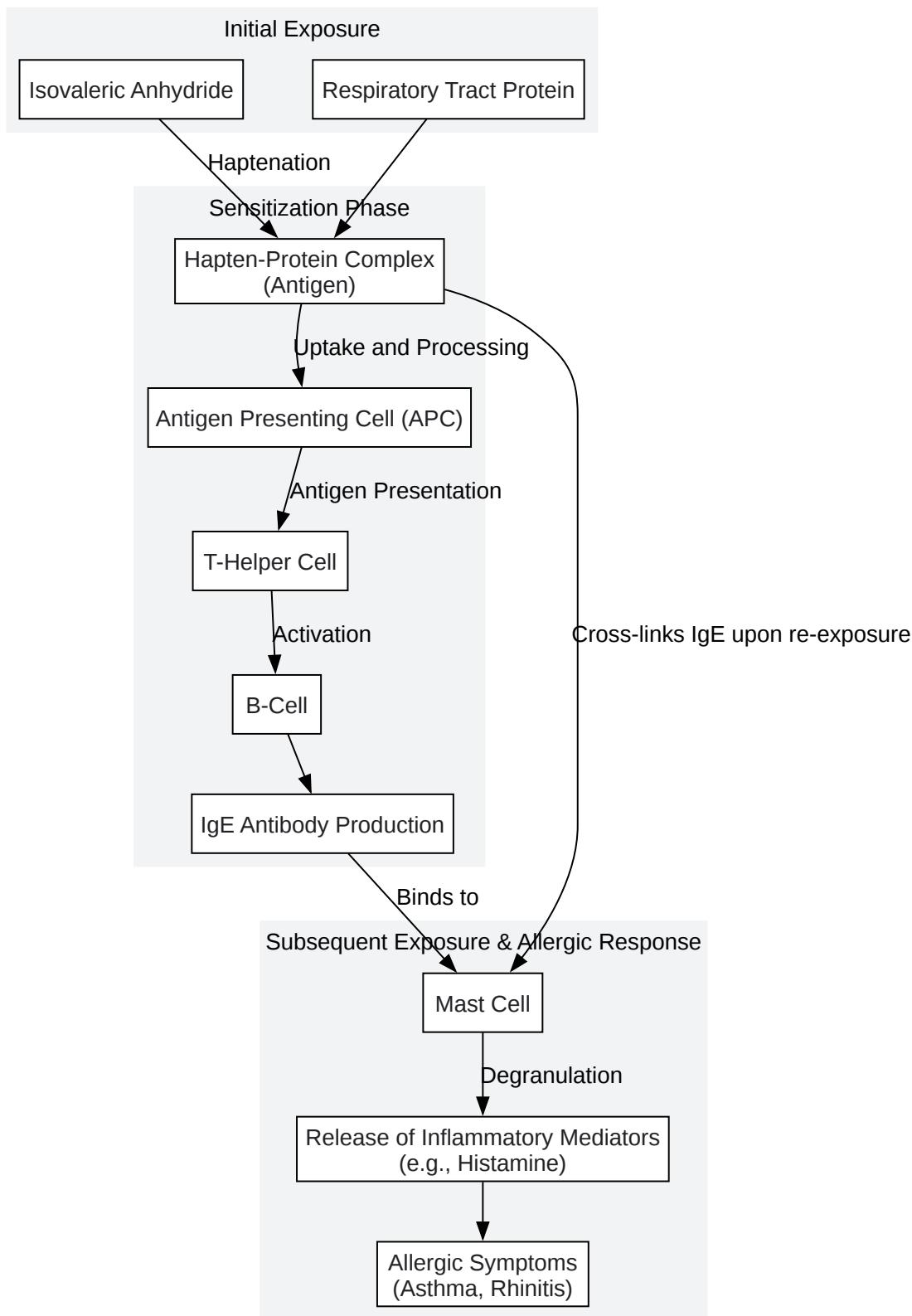


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Caption: Hydrolysis of **isovaleric anhydride** to isovaleric acid.

Respiratory Sensitization

Acid anhydrides are known low-molecular-weight chemical sensitizers. The proposed mechanism involves the formation of hapten-protein conjugates. The anhydride reacts with endogenous proteins in the respiratory tract, forming a novel antigen. This antigen is then recognized by the immune system, leading to the production of specific IgE antibodies and the development of an allergic response upon subsequent exposure.

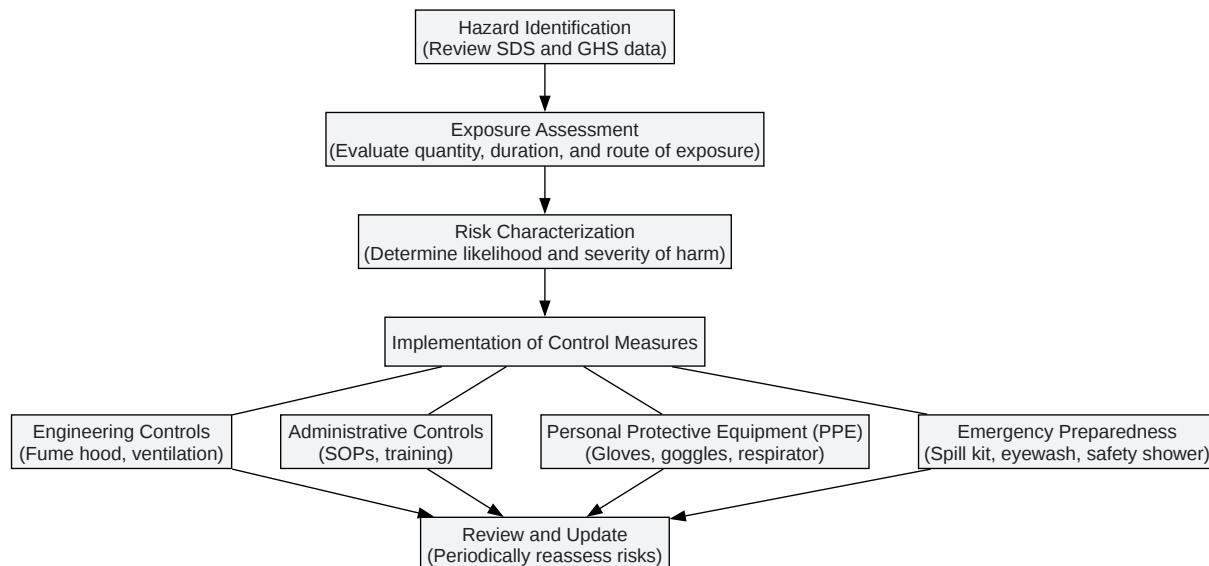


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Caption: Generalized pathway for acid anhydride-induced respiratory sensitization.

Workflow for Safe Handling and Risk Assessment

A systematic approach is crucial when working with hazardous chemicals like **isovaleric anhydride**. The following diagram illustrates a logical workflow for risk assessment and the implementation of safety measures.



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Caption: Workflow for risk assessment and safe handling.

Conclusion

Isovaleric anhydride presents significant health and safety hazards, including flammability, corrosivity, acute toxicity, and the potential for respiratory and skin sensitization.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) A thorough understanding of its GHS hazard statements is paramount for professionals in research and drug development. While specific quantitative toxicological data and detailed mechanistic studies for **isovaleric anhydride** are limited, adherence to generalized safety protocols for corrosive and sensitizing acid anhydrides is essential. The implementation of robust engineering controls, administrative procedures, and the consistent use of appropriate personal protective equipment are critical for minimizing exposure and ensuring a safe working environment. Researchers should consult the most recent Safety Data Sheet from their supplier for the latest information and handling recommendations.

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